

An In-depth Technical Guide to 6-Chloro-2-cyano-3-nitropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-2-cyano-3-nitropyridine

Cat. No.: B1338257

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

6-Chloro-2-cyano-3-nitropyridine is a highly functionalized pyridine derivative that serves as a key building block in synthetic organic chemistry. Its unique arrangement of electron-withdrawing groups (chloro, cyano, and nitro) on the pyridine ring endows it with significant reactivity, making it a valuable intermediate in the synthesis of complex heterocyclic compounds. This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, reactivity, and applications, particularly within the pharmaceutical and drug development sectors.

Chemical Identity and Properties

The fundamental identification and physicochemical properties of **6-Chloro-2-cyano-3-nitropyridine** are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	93683-65-9[1][2][3][4]
Molecular Formula	C ₆ H ₂ ClN ₃ O ₂ [1][2][3]
Molecular Weight	183.55 g/mol [1][2]
IUPAC Name	6-chloro-3-nitropyridine-2-carbonitrile[2]
Synonyms	6-Chloro-3-nitropicolinonitrile, 6-chloro-3-nitro-2-pyridinecarbonitrile[1][3]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Light yellow or white crystalline powder	[1][3]
Melting Point	118-120 °C	[1][5]
Boiling Point	347.2 °C at 760 mmHg	[1][3]
Density	1.578 - 1.6 g/cm ³	[1][3]
Flash Point	163.781 °C	[1]
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C	[1][5]

Table 3: Computational Data

Parameter	Value	Source
Topological Polar Surface Area (TPSA)	79.82 Å ²	[2]
logP	1.51488	[2]
Hydrogen Bond Acceptors	4	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	1	[2]

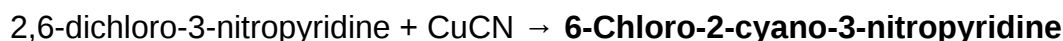
Synthesis and Experimental Protocols

6-Chloro-2-cyano-3-nitropyridine is typically synthesized from readily available dichlorinated nitropyridine precursors.

Synthesis of 6-Chloro-2-cyano-3-nitropyridine

A common laboratory-scale synthesis involves the nucleophilic substitution of a chlorine atom with a cyanide group.[6]

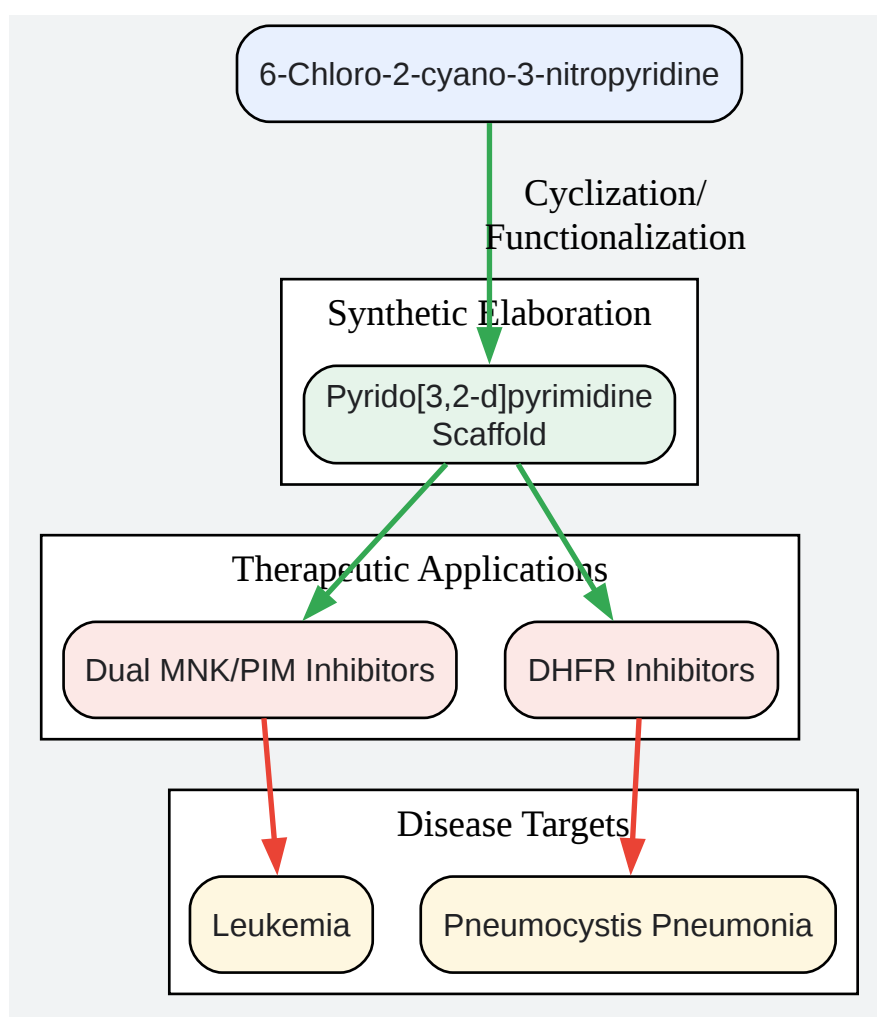
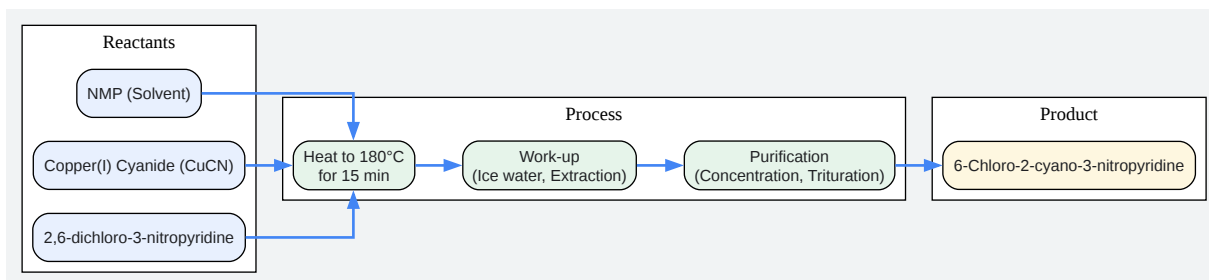
Reaction Scheme:



Experimental Protocol:

- Reagents and Materials:
 - 2,6-dichloro-3-nitropyridine (1.0 eq, e.g., 5.0 g, 25.9 mmol)[6]
 - Copper(I) cyanide (CuCN) (1.1 eq, e.g., 2.55 g, 28.5 mmol)[6]
 - N-methylpyrrolidone (NMP) (e.g., 19 mL)[6]
 - Toluene
 - Ethyl acetate

- Anhydrous sodium sulfate
- Diethyl ether
- Ice water
- Procedure:
 - Combine 2,6-dichloro-3-nitropyridine and copper(I) cyanide in N-methylpyrrolidone in a suitable reaction vessel.[\[6\]](#)
 - Heat the reaction mixture to 180 °C and maintain this temperature for 15 minutes.[\[6\]](#)
 - After the reaction is complete, cool the mixture to room temperature.[\[6\]](#)
 - Pour the reaction mixture into ice water and stir for 10 minutes.[\[6\]](#)
 - Separate the aqueous layer. Extract the organic layer with boiling toluene and re-extract with ethyl acetate.[\[6\]](#)
 - Combine the organic phases, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[\[6\]](#)
 - Triturate the resulting residue with diethyl ether and filter to obtain the solid product, **6-Chloro-2-cyano-3-nitropyridine**.[\[6\]](#)
- Characterization:
 - The product can be characterized using standard analytical techniques. For example, ¹H-NMR spectroscopy in CDCl₃ would show two doublets in the aromatic region.[\[6\]](#) A reported spectrum shows peaks at δ 7.78 (d, J = 8.9Hz, 1H) and 8.54 (d, J = 8.9Hz, 1H).[\[6\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. chemscene.com [chemscene.com]
- 3. China 6-Chloro-2-cyano-3-nitropyridine CAS NO: 93683-65-9 Manufacturers - Free Sample - Alfa Chemical [alfachemch.com]
- 4. m.indiamart.com [m.indiamart.com]
- 5. 6-CHLORO-2-CYANO-3-NITROPYRIDINE manufacturers and suppliers in india [chemicalbook.com]
- 6. 6-CHLORO-2-CYANO-3-NITROPYRIDINE | 93683-65-9 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Chloro-2-cyano-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338257#6-chloro-2-cyano-3-nitropyridine-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com